

Essential Safety and Disposal Guidance for SAR107375

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SAR107375

Cat. No.: B12374944

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For laboratory professionals engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and minimizing environmental impact. This document provides a comprehensive guide to the proper disposal procedures for **SAR107375**, a potent, orally active inhibitor of thrombin and factor Xa.^[1] Adherence to these guidelines is crucial for maintaining laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key properties of **SAR107375** is presented below. This information is essential for a comprehensive understanding of the compound's characteristics for safe handling and disposal.

Property	Value
CAS Number	1184300-63-7
Molecular Formula	C ₂₄ H ₃₀ ClN ₅ O ₅ S ₂
Molecular Weight	568.11 g/mol
Density (Predicted)	1.402 ± 0.06 g/cm ³
pKa (Predicted)	8.89 ± 0.50

(Data sourced from available chemical information)^[1]

Experimental Protocol: Safe Disposal of SAR107375

The following protocol outlines the necessary steps for the safe disposal of **SAR107375**. This procedure is based on general best practices for the disposal of laboratory chemical waste and should be performed in conjunction with your institution's specific environmental health and safety (EHS) guidelines.

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container, properly labeled.
- Inert absorbent material (e.g., vermiculite, sand).
- Sealable waste bags.

Procedure:

- Personal Protective Equipment (PPE): Before handling **SAR107375**, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Waste Segregation:
 - Solid Waste: Collect any solid **SAR107375** waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a designated, leak-proof hazardous waste container. [\[6\]](#)[\[7\]](#) This container should be clearly labeled with "Hazardous Waste" and the chemical name "**SAR107375**".
 - Liquid Waste: If **SAR107375** is in a solution, it should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.[\[8\]](#)[\[9\]](#)
 - Sharps: Any sharps (e.g., needles, contaminated glassware) must be disposed of in a designated sharps container to prevent physical injury.[\[10\]](#)

- Container Management:
 - Ensure waste containers are kept closed when not in use.[\[6\]](#)
 - Do not overfill containers; leave at least 10% headspace to allow for expansion.[\[7\]](#)
 - Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[\[2\]](#)[\[8\]](#)
- Spill Management:
 - In case of a spill, immediately alert others in the vicinity.
 - Contain the spill using an inert absorbent material.
 - Carefully collect the absorbent material and any contaminated debris and place it in the designated solid hazardous waste container.
 - Clean the spill area in accordance with your laboratory's established procedures.
- Final Disposal:
 - Arrange for the collection of the hazardous waste containers by your institution's EHS department or a licensed hazardous waste disposal contractor.[\[2\]](#)[\[8\]](#)
 - Ensure all required waste disposal forms are completed accurately.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **SAR107375** disposal process, from initial handling to final disposal.



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Caption: Workflow for the proper disposal of **SAR107375**.

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Phone: (601) 213-4426

Email: info@benchchem.com